

Safety and Handling of 4-Chloro-2,2-dimethylpentane: A Technical Guide

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Compound of Interest

Compound Name: 4-Chloro-2,2-dimethylpentane

Cat. No.: B15176193

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended as an in-depth technical guide for trained professionals in research and development environments. The information provided is based on available safety data sheets and general knowledge of similar chemical compounds. Due to a lack of specific toxicological and detailed compatibility data for **4-Chloro-2,2-dimethylpentane**, all handling and safety procedures should be conducted with the utmost caution, and a thorough risk assessment should be performed before use.

Executive Summary

4-Chloro-2,2-dimethylpentane is a flammable, chlorinated alkane. While specific toxicological data is limited, it is classified as a flammable liquid and is expected to be harmful if ingested or inhaled, and may cause skin and eye irritation. This guide provides a comprehensive overview of the known physical and chemical properties, outlines necessary safety precautions, details handling and storage procedures, and offers guidance on emergency response. All quantitative data is summarized in tables for clarity, and logical workflows for safe handling are presented as diagrams.

Physical and Chemical Properties

A summary of the known physical and chemical properties of **4-Chloro-2,2-dimethylpentane** is provided in the table below. This information is critical for the safe design of experiments and for understanding its behavior under various conditions.

Property	Value
Molecular Formula	C ₇ H ₁₅ Cl
Molecular Weight	134.65 g/mol
CAS Number	33429-72-0
Appearance	Colorless liquid (presumed)
Boiling Point	133.2 °C at 760 mmHg
Flash Point	29.7 °C
Density	0.863 g/cm ³
Vapor Pressure	10.5 mmHg at 25 °C
Refractive Index	1.417

Hazard Identification and Classification

While a complete toxicological profile for **4-Chloro-2,2-dimethylpentane** is not available, based on its chemical structure and the data for similar compounds, the following hazards should be assumed:

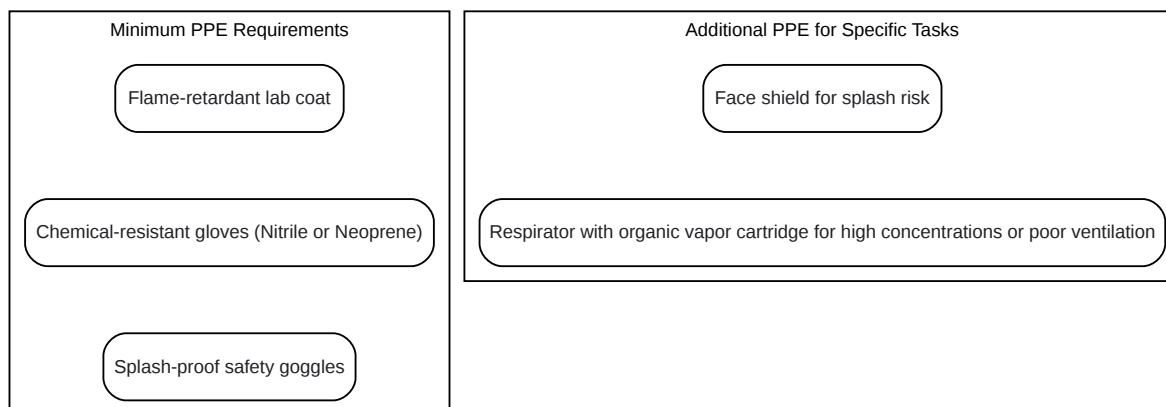
- **Flammability:** It is a flammable liquid with a flash point of 29.7 °C, posing a significant fire risk.
- **Acute Toxicity (Oral, Dermal, Inhalation):** Assumed to be harmful if swallowed, in contact with skin, or if inhaled.
- **Skin Corrosion/Irritation:** Expected to cause skin irritation upon contact.
- **Eye Damage/Irritation:** Likely to cause serious eye irritation.
- **Aspiration Hazard:** If swallowed, may be fatal if it enters the airways.

GHS Hazard Classification (Presumed):

Hazard Class	Category
Flammable Liquids	3
Acute Toxicity, Oral	4
Acute Toxicity, Dermal	4
Acute Toxicity, Inhalation	4
Skin Corrosion/Irritation	2
Serious Eye Damage/Eye Irritation	2A
Aspiration Hazard	1

Personal Protective Equipment (PPE)

A risk assessment should always be conducted to determine the appropriate PPE. The following provides general guidance.



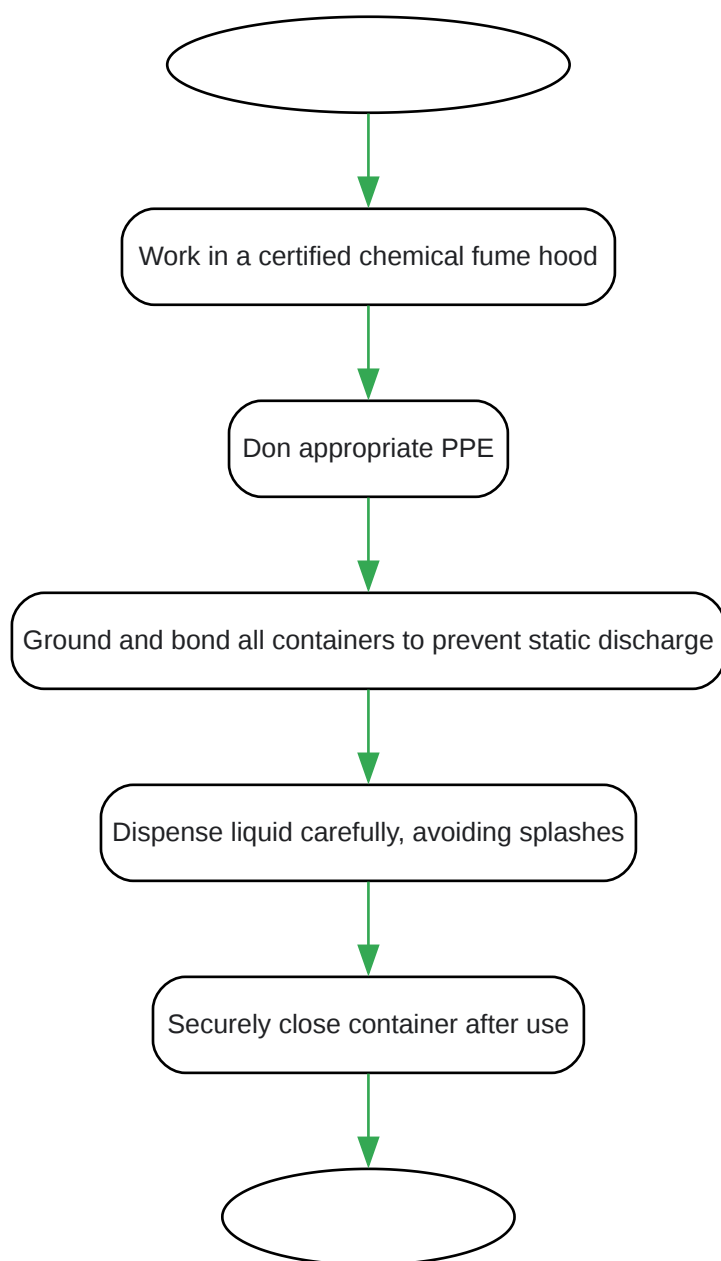
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Caption: Minimum and task-specific PPE recommendations.

Safe Handling and Storage

Handling

All operations involving **4-Chloro-2,2-dimethylpentane** should be conducted in a well-ventilated area, preferably within a chemical fume hood.



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Caption: Workflow for safely handling **4-Chloro-2,2-dimethylpentane**.

Storage

Store in a cool, dry, well-ventilated area away from heat, sparks, open flames, and strong oxidizing agents. Containers should be tightly sealed and properly labeled.

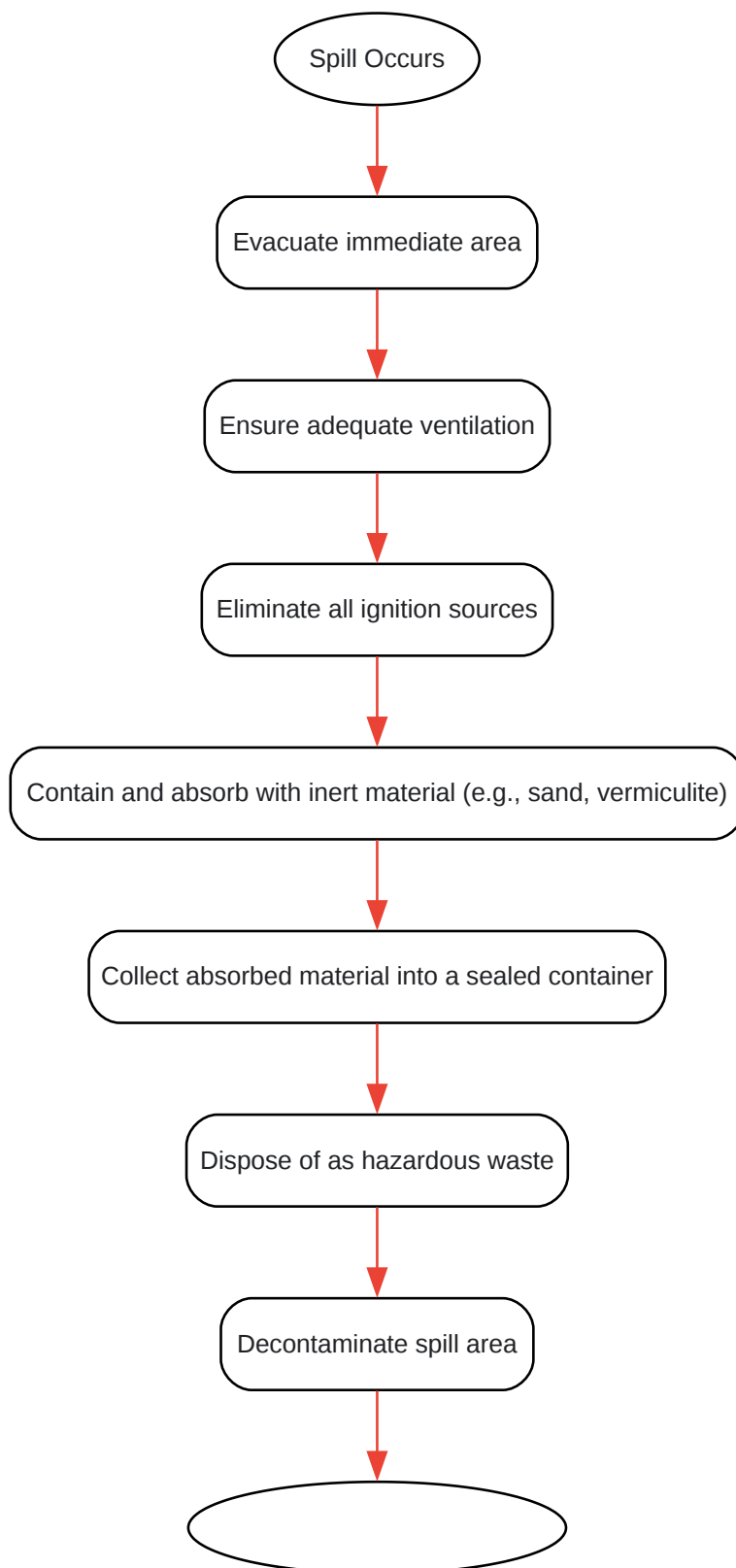
Chemical Compatibility

Specific chemical compatibility data for **4-Chloro-2,2-dimethylpentane** is not readily available. The following table provides general guidance on the compatibility of common laboratory materials with chlorinated alkanes. It is imperative to conduct small-scale compatibility testing before large-scale use.

Material	Compatibility with Chlorinated Alkanes
Plastics	
High-Density Polyethylene (HDPE)	Fair to Poor
Polypropylene (PP)	Fair to Poor
Polytetrafluoroethylene (PTFE)	Excellent
Polyvinyl Chloride (PVC)	Poor
Elastomers	
Nitrile	Poor to Fair
Neoprene	Fair
Viton®	Good to Excellent
EPDM	Poor
Metals	
Stainless Steel (304, 316)	Good (in dry conditions)
Aluminum	Poor (risk of reaction)
Brass	Fair
Copper	Fair

Emergency Procedures

Spill Response



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Caption: Step-by-step procedure for responding to a spill.

First Aid

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.
- Skin Contact: Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing. Seek medical attention if irritation persists.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting upper and lower eyelids occasionally. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. If the person is conscious, rinse their mouth with water. Seek immediate medical attention.

Experimental Protocols (General)

Due to the absence of specific experimental protocols for **4-Chloro-2,2-dimethylpentane**, the following are general methodologies for assessing the safety of similar flammable and potentially hazardous liquid chemicals.

Flash Point Determination (Closed-Cup Method)

The flash point is a critical parameter for assessing the flammability of a liquid. A standard closed-cup method, such as ASTM D93, should be used.^{[1][2]} The general procedure involves heating the sample in a closed cup at a controlled rate and introducing an ignition source at regular intervals until a flash is observed.^{[1][2]}

Skin Irritation Assessment (In Vitro)

An in vitro skin irritation test using reconstructed human epidermis (RhE) models is the preferred method to avoid animal testing.^{[3][4][5][6]} The test substance is applied topically to the tissue, and after a defined exposure and post-incubation period, cell viability is measured, typically using an MTT assay.^{[4][5][6]} A significant reduction in cell viability compared to a negative control indicates irritation potential.^[4]

Decomposition and Disposal

Hazardous Decomposition Products

Upon combustion or thermal decomposition, chlorinated alkanes can produce toxic and corrosive fumes, including hydrogen chloride, carbon monoxide, and carbon dioxide.[7] The formation of phosgene is also a possibility under certain conditions.[7]

Disposal

All waste containing **4-Chloro-2,2-dimethylpentane** must be disposed of as hazardous waste in accordance with local, state, and federal regulations. Do not dispose of it down the drain. Contaminated materials, such as absorbent pads and PPE, must also be treated as hazardous waste.[8]

Conclusion

4-Chloro-2,2-dimethylpentane is a flammable liquid that requires careful handling and adherence to strict safety protocols. While specific toxicological and compatibility data are limited, a conservative approach to safety, based on the properties of similar chlorinated alkanes, is essential. Researchers and drug development professionals must conduct thorough risk assessments, utilize appropriate personal protective equipment, and work in well-ventilated areas to minimize exposure and prevent accidents. Further research into the specific safety profile of this compound is highly recommended.

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